

Essential Safety and Disposal Guide for Angiogenin Fragment (108-123)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Angiogenin Fragment (108-123)

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This document provides crucial safety, handling, and disposal protocols for **Angiogenin Fragment (108-123)**, a synthetic peptide segment used in angiogenesis research. Adherence to these guidelines is essential for maintaining a safe laboratory environment and ensuring regulatory compliance.

I. Product Identification and Properties

Angiogenin Fragment (108-123) is a C-terminal peptide segment of the Angiogenin protein. It functions as an inhibitor of Angiogenin's enzymatic and biological activities, making it a valuable tool in studying angiogenesis and developing targeted therapeutic strategies.^{[1][2]} While specific toxicological data is not readily available, it is prudent to handle this peptide with the care afforded to all laboratory chemicals of unknown toxicity.

Table 1: Chemical and Physical Properties of **Angiogenin Fragment (108-123)**

Property	Value	Source
Molecular Formula	C83H132N26O24	[1]
Molecular Weight	1878.10 g/mol	[1]
Appearance	Lyophilized powder	[1]
Storage (Lyophilized)	-20°C, desiccated	[1]
Storage (In Solution)	-20°C, use within 1 month	[1]

II. Handling and Personal Protective Equipment (PPE)

Standard laboratory safety protocols should be strictly followed when handling **Angiogenin Fragment (108-123)**.

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Personal Protective Equipment:
 - Eye Protection: Wear chemical safety glasses or goggles.
 - Hand Protection: Wear compatible chemical-resistant gloves.
 - Body Protection: A standard laboratory coat is required.

III. Spill and Leak Procedures

In the event of a spill, adhere to the following procedures:

- Evacuate and Ventilate: Ensure the spill area is clear of personnel and increase ventilation.
- Containment: For powdered spills, avoid creating dust. Gently cover with an absorbent material like sand or vermiculite.[3] For liquid spills, absorb with an inert material.

- Collection: Carefully sweep or scoop the contained material into a clearly labeled, sealed container for disposal.[3]
- Decontamination: Clean the spill area thoroughly with an appropriate laboratory detergent and water. For equipment, an enzymatic detergent followed by a sodium hypochlorite solution can be effective for peptide decontamination.[4]

IV. Disposal Procedures

As no specific disposal instructions for **Angiogenin Fragment (108-123)** are available, general principles for non-hazardous laboratory chemical and peptide waste should be followed. Always consult your institution's Environmental Health and Safety (EHS) department for specific local regulations.

- Solid Waste:
 - Collect all solid waste, including unused lyophilized powder and contaminated consumables (e.g., weigh boats, pipette tips), in a designated, sealed, and clearly labeled waste container.
 - The label should include "**Angiogenin Fragment (108-123)** Waste" and any other information required by your institution.
 - Store the waste container in a secure, designated area until collection by your institution's hazardous waste program.
- Liquid Waste:
 - Solutions containing **Angiogenin Fragment (108-123)** should not be disposed of down the drain unless explicitly permitted by your local EHS guidelines for non-hazardous chemical waste.[5][6][7]
 - Collect all liquid waste in a compatible, sealed, and clearly labeled container. The container should be appropriate for the solvent used (e.g., glass or plastic).[7]
 - The label should clearly identify the contents, including the peptide and all solvents.

- Store with other chemical waste for collection and disposal by your institution's hazardous waste management service.
- Empty Containers:
 - Thoroughly rinse empty containers that held **Angiogenin Fragment (108-123)** three times with an appropriate solvent.
 - Collect the rinsate as liquid chemical waste.[\[7\]](#)
 - Deface the original label on the container to prevent accidental reuse.[\[5\]](#)
 - Dispose of the cleaned, defaced container in the regular laboratory glass or plastic recycling, as appropriate.[\[7\]](#)

V. Experimental Workflow and Disposal Logic

The following diagram illustrates the decision-making process and proper disposal pathways for **Angiogenin Fragment (108-123)** waste generated in a laboratory setting.



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Caption: Disposal workflow for **Angiogenin Fragment (108-123)**.

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- To cite this document: BenchChem. [Essential Safety and Disposal Guide for Angiogenin Fragment (108-123)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12345946#angiogenin-fragment-108-123-proper-disposal-procedures]

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